Part 1: Core Physicochemical and Spectroscopic Profile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-tert-Butoxypropionic acid*
CAS No.:	*21150-73-2*
Cat. No.:	*B1334208*

Get Quote

3-tert-Butoxypropionic acid (CAS No. 21150-73-2) is characterized by the presence of both a carboxylic acid and a tert-butyl ether functional group.[1] This unique structure dictates its physical properties and chemical behavior, making it a valuable building block where the ether linkage can provide steric hindrance or act as a stable, yet cleavable, protecting group.

1.1: Core Physical and Chemical Properties

The fundamental properties of **3-tert-butoxypropionic acid** are summarized below. The data indicates a combustible liquid with moderate acidity and limited water solubility, typical for a molecule with its structure.[1]

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
CAS Number	21150-73-2	[1][2]
Molecular Formula	$C_7H_{14}O_3$	[1][2]
Molecular Weight	146.18 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[1]
Density	0.989 g/mL at 20 °C	
pKa (estimated)	~3-4	[1]
Solubility	Soluble in organic solvents (ethanol, acetone, ethyl acetate); limited in water	[1]

1.2: Spectroscopic Characterization (Predicted)

While a dedicated public spectrum for this specific molecule is not readily available, its structure allows for a confident prediction of its key spectroscopic features. These predictions are foundational for reaction monitoring and quality control.

- ^{1}H NMR: The proton NMR spectrum is expected to be distinct. A large singlet at approximately 1.2-1.3 ppm, integrating to 9 protons, would correspond to the magnetically equivalent methyl groups of the tert-butyl moiety. Two triplets would be expected for the ethylene bridge protons (-O-CH_2-CH_2-COOH). The methylene group adjacent to the ether oxygen (-O-CH_2-) would likely appear around 3.6-3.8 ppm, while the methylene group alpha to the carbonyl (-CH_2-COOH) would be further downfield, around 2.5-2.7 ppm. Finally, a broad singlet for the carboxylic acid proton (-COOH) would be observed far downfield, typically above 10 ppm.

- ^{13}C NMR: The carbon spectrum would show seven distinct signals. The quaternary carbon of the tert-butyl group would appear around 75-80 ppm, with the three equivalent methyl carbons resonating around 28-30 ppm. The two methylene carbons of the propionate backbone would be found at approximately 60-65 ppm (-O-CH_2) and 35-40 ppm (-CH_2-COOH). The carbonyl carbon of the carboxylic acid would be the most deshielded, appearing around 175-180 ppm.

© 2026 BenchChem. All rights reserved.

- Infrared (IR) Spectroscopy: The IR spectrum would be dominated by two key features: a very broad absorption band from approximately 2500 to 3300 cm^{-1} characteristic of the O-H stretch of the carboxylic acid, and a sharp, strong carbonyl (C=O) stretch at ~1710 cm^{-1}. A prominent C-O stretching band for the ether linkage would also be visible around 1100-1200 cm^{-1}.

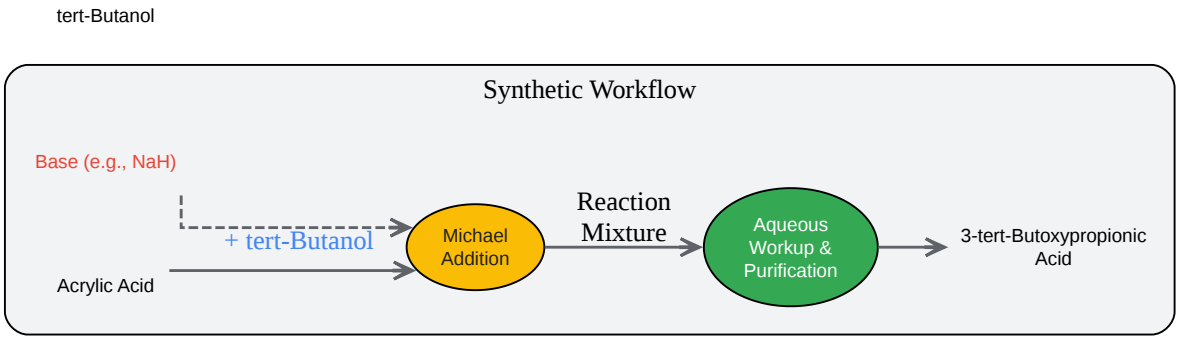
- Mass Spectrometry (MS): Upon electron ionization (EI), a molecular ion peak (M^+) at m/z = 146 would be expected. A characteristic and often prominent peak would be observed at m/z = 57, corresponding to the stable tert-butyl cation ($[C(CH_3)_3]^+$) formed upon fragmentation. Another significant fragment could arise from the loss of the tert-butyl group (M-57).

Part 2: Synthesis and Chemical Reactivity

The dual functionality of **3-tert-butoxypropionic acid** defines its reactivity, offering two distinct handles for chemical modification. The carboxylic acid engages in typical derivatization reactions, while the tert-butyl ether is notably susceptible to acid-catalyzed cleavage.

2.1: Plausible Synthetic Pathway: Michael Addition

A robust and industrially scalable method for synthesizing β-alkoxy propionic acids is the Michael addition of an alcohol to an acrylic acid derivative. In this case, the conjugate addition of tert-butanol to acrylic acid, catalyzed by a strong base, presents a logical synthetic route.



Click to download full resolution via product page

Caption: Proposed synthesis via Michael Addition.

Experimental Protocol: Synthesis of **3-tert-Butoxypropionic Acid** (Hypothetical)

- Rationale: This protocol is based on the established reactivity of Michael acceptors with alkoxides. Sodium hydride is chosen to deprotonate tert-butanol, forming the nucleophilic tert-butoxide in situ. Anhydrous conditions are critical to prevent quenching the base. The workup is designed to neutralize the base and isolate the carboxylic acid product.
- Procedure:
  - To a flame-dried, three-neck round-bottom flask under an inert atmosphere (N_2 or Ar), add anhydrous tetrahydrofuran (THF).
  - Cool the flask to 0 °C using an ice bath.
  - Carefully add sodium hydride (NaH, 60% dispersion in mineral oil, 1.1 equivalents) portion-wise to the stirred solvent.
  - Slowly add tert-butanol (1.0 equivalent) dropwise. Allow the mixture to stir for 20-30 minutes at 0 °C to ensure complete formation of sodium tert-butoxide.
  - Add acrylic acid (1.05 equivalents) dropwise, maintaining the temperature at 0 °C.
  - After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Monitor the reaction progress by TLC or LC-MS until the starting material is consumed.
  - Upon completion, cautiously quench the reaction by slowly adding it to a beaker of ice-cold water.
  - Acidify the aqueous mixture to pH ~2 with cold 1 M HCl.
  - Extract the product into ethyl acetate (3x).
  - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.

© 2026 BenchChem. All rights reserved.

- Purify the crude oil via vacuum distillation or column chromatography to obtain pure **3-tert-butoxypropionic acid**.

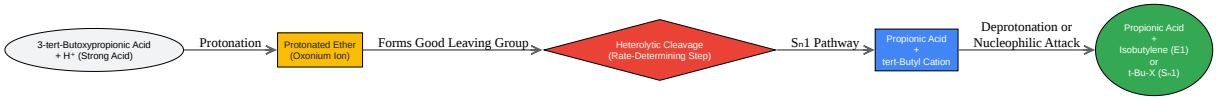
2.2: Chemical Reactivity and Mechanistic Insights

The carboxylic acid moiety allows for standard transformations, including:

- Esterification: Reaction with an alcohol under acidic catalysis (e.g., Fischer esterification) or using coupling agents (e.g., DCC, EDC) to form the corresponding ester.
- Amidation: Conversion to an acid chloride using reagents like thionyl chloride ($SOCl_2$) or oxalyl chloride, followed by reaction with an amine to yield an amide.
- Reduction: Reduction to the corresponding alcohol, 3-tert-butoxy-1-propanol, using strong reducing agents like lithium aluminum hydride ($LiAlH_4$).

A key feature of this molecule is the lability of the tert-butyl ether linkage under strongly acidic conditions.[3][4] Unlike primary or secondary ethers that may cleave via an S_n2 mechanism, the tertiary nature of this ether dictates a facile S_n1 pathway.[5][6] This reaction is synthetically useful for deprotection.

The mechanism proceeds via protonation of the ether oxygen, creating a good leaving group (tert-butanol). Departure of this leaving group generates a highly stable tertiary carbocation (the tert-butyl cation). This cation is then trapped by a nucleophile or undergoes elimination.[3][4]



Click to download full resolution via product page

Caption: S_n1 mechanism for acid-catalyzed ether cleavage.

Experimental Protocol: Cleavage of the tert-Butyl Ether

© 2026 BenchChem. All rights reserved.

- Rationale: Trifluoroacetic acid (TFA) is a common and effective reagent for cleaving tert-butyl protecting groups without requiring heat.[7] Dichloromethane (DCM) is a standard solvent that is inert to the acidic conditions. The protocol involves a simple reaction followed by removal of the volatile acid and solvent.

- Procedure:

  - Dissolve **3-tert-butoxypropionic acid** (1.0 equivalent) in anhydrous dichloromethane (DCM) in a round-bottom flask.

  - Add trifluoroacetic acid (TFA, 5-10 equivalents) dropwise to the solution at room temperature.

  - Stir the reaction mixture. Monitor by TLC or LC-MS for the disappearance of the starting material. The reaction is typically complete within 1-4 hours.

  - Once complete, remove the DCM and excess TFA under reduced pressure using a rotary evaporator. Co-evaporation with a solvent like toluene can help remove residual TFA.

  - The resulting crude propionic acid can be used directly or purified further if necessary.

Part 3: Applications in Research and Development

3-tert-Butoxypropionic acid is a versatile building block for synthesizing more complex molecules.

- As a Protected Propionic Acid Derivative: The tert-butoxy group serves as a robust protecting group for the hydroxyl functionality of a 3-hydroxypropionic acid equivalent. It is stable to many reagents, including bases and nucleophiles, but can be selectively removed under specific acidic conditions that might be too harsh for other protecting groups.[1]

- In Fragment-Based Drug Discovery: Its bifunctional nature allows it to be incorporated into larger molecules, where the carboxylic acid can form amide or ester linkages and the tert-butoxy group provides a sterically demanding, lipophilic moiety.

- Polymer Chemistry: The carboxylic acid can be used to functionalize polymers, while the tert-butyl ether remains as a pendant group that could be later cleaved to reveal a hydroxyl

© 2026 BenchChem. All rights reserved.

group for further modification.

Part 4: Safety, Handling, and Storage

Proper handling of **3-tert-butoxypropionic acid** is essential to ensure laboratory safety. It is classified as an irritant to the skin, eyes, and respiratory system.

4.1: Hazard Identification

Hazard Class	Pictogram	Signal Word	Hazard Statement
Skin Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation
Eye Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation
STOT SE (Category 3)	GHS07	Warning	H335: May cause respiratory irritation

Source: Sigma-Aldrich

4.2: Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[8][9]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear nitrile or other chemically resistant gloves. A lab coat is mandatory.
  - Respiratory Protection: If working outside a fume hood or with large quantities, use a respirator with an appropriate organic vapor cartridge (e.g., type ABEK).
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.[10]

4.3: Storage and Disposal

© 2026 BenchChem. All rights reserved.

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area. It is classified under Storage Class 10 for combustible liquids. Keep away from strong oxidizing agents and strong bases.[10]

- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations. Do not allow to enter drains or waterways.[8]

Conclusion

3-tert-Butoxypropionic acid is a valuable bifunctional molecule with well-defined chemical properties. Its utility stems from the predictable reactivity of its carboxylic acid group and the specific, acid-labile nature of its tert-butyl ether moiety. A thorough understanding of its reactivity, particularly the S_n1 mechanism of ether cleavage, allows researchers to strategically employ it in complex synthetic campaigns. Adherence to strict safety protocols is paramount to mitigate the risks associated with its irritant properties. This guide serves as a foundational resource for the safe and effective use of this compound in a research and development setting.

References

- Khan Academy. (2018). Ether cleavage with strong acids. YouTube. Retrieved from [Link]

- Chemistry LibreTexts. (2024). 18.3: Reactions of Ethers - Acidic Cleavage. Retrieved from [Link]

- OpenStax. (n.d.). 18.3 Reactions of Ethers: Acidic Cleavage. In Organic Chemistry: A Tenth Edition. Retrieved from [Link]

- Wikipedia. (n.d.). Ether cleavage. Retrieved from [Link]

- ResearchGate. (n.d.). Reactivity of tert.butyl ester 3-(3', 5'-di-tert.butyl- 4'-hydroxyphenyl)-propionic acid in the reactions of oxidation. Retrieved from [Link]

- PubChem. (n.d.). 3-Butoxypropanoic acid. Retrieved from [Link]

- Google Patents. (2012). WO2012117417A1 - Process for preparing (2r, 3s) 2-benzyloxy-3-tert-butoxy carbonyl amino-3-phenyl propionic acid.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 3-tert-Butoxypropionic acid (21150-73-2) for sale [vulcanchem.com]
- 2. scbt.com [scbt.com]
- 3. youtube.com [youtube.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. 18.3 Reactions of Ethers: Acidic Cleavage – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 6. Ether cleavage - Wikipedia [en.wikipedia.org]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. file.medchemexpress.com [file.medchemexpress.com]
- 9. aksci.com [aksci.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Part 1: Core Physicochemical and Spectroscopic Profile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334208/docs#part-1-core-physicochemical-and-spectroscopic-profile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.